

"Sodium butane-1-sulfonate hydrate CAS number 2386-54-1"

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Compound of Interest

Compound Name: *Sodium butane-1-sulfonate hydrate*

Cat. No.: *B8022028*

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Technical Guide: Sodium Butane-1-Sulfonate Hydrate

CAS Number: 2386-54-1 A Comprehensive Analysis for Researchers and Drug Development Professionals

Executive Summary

Sodium Butane-1-Sulfonate, often supplied as a hydrate, is a versatile anionic surfactant and ion-pairing agent with significant utility in analytical chemistry and chemical synthesis. Its primary application lies in High-Performance Liquid Chromatography (HPLC), where it serves as a crucial mobile phase component for enhancing the separation of ionic and polar molecules, including peptides, proteins, and various small molecules relevant to the pharmaceutical industry. This document provides an in-depth overview of its chemical and physical properties, outlines a detailed experimental protocol for its principal application in ion-pair chromatography, describes its synthesis pathway, and details necessary safety and handling procedures.

Chemical Identity and Physicochemical Properties

Sodium Butane-1-Sulfonate is an organic salt that is highly soluble in water, making it an ideal reagent for aqueous mobile phases in chromatography.^[1] It is typically a white to off-white

crystalline powder.[2]

Table 1: Chemical Identifiers and Synonyms

Identifier	Value
CAS Number	2386-54-1[3]
Molecular Formula	C ₄ H ₉ NaO ₃ S[3]
Synonyms	Sodium 1-butanesulfonate, Butylsulfonic acid sodium salt, Sodium n-butylsulfonate[1][2][3]
EINECS	219-201-1[2]
InChI Key	XQCHMGAOAWZUPI-UHFFFAOYSA-M[4][5]

Table 2: Physicochemical Data

Property	Value	Source(s)
Molecular Weight	160.17 g/mol	[2][3]
Melting Point	>300 °C (decomposes)	[2][4]
Solubility in Water	0.1 g/mL (100 g/L), clear to slightly hazy	[2][4]
Appearance	White to off-white crystalline powder	[2][6]
pH	5.0 - 7.0 (100g/L in H ₂ O)	[4]
Bulk Density	~540 kg/m ³	[7]
Storage Temperature	Store below +30°C in a dry, well-ventilated place	[2][7]

Core Applications in Research and Drug Development

The primary role of Sodium Butane-1-Sulfonate in a professional research setting, particularly in drug development, is as an ion-pairing reagent for reversed-phase HPLC (RP-HPLC).[\[1\]\[8\]](#)

Mechanism of Action in Ion-Pair Chromatography: In RP-HPLC, highly polar or ionic analytes often exhibit poor retention on non-polar stationary phases (like C18), leading to inadequate separation. Sodium Butane-1-Sulfonate addresses this by introducing a counter-ion into the mobile phase.[\[9\]](#) The sulfonate head group provides a negative charge, which forms a neutral ion pair with positively charged (cationic) analytes. The butyl "tail" of the molecule imparts hydrophobic character to this newly formed complex, increasing its affinity for the stationary phase and thereby improving retention and resolution.[\[9\]\[10\]](#)

This technique is invaluable for the analysis of:

- **Peptides and Proteins:** Basic amino acid residues (lysine, arginine, histidine) can be effectively separated.[\[5\]\[9\]](#)
- **Small Molecule Drugs:** Cationic drugs and metabolites can be quantified in complex matrices like urine.[\[1\]](#)
- **Elemental Speciation:** It is used to separate different chemical forms of elements, such as inorganic and organic selenium or arsenic compounds, which is critical for toxicology and nutritional studies.[\[2\]\[5\]\[10\]](#)

Beyond chromatography, it also serves as a reagent in chemical synthesis, such as in the preparation of high silicon content SAPO4-5 molecular sieves.[\[2\]\[5\]](#)

Experimental Protocols

Protocol: Ion-Pair RP-HPLC for Speciation of Selenium Compounds

This protocol is adapted from established methods for the separation of anionic, cationic, and neutral selenium compounds, a common requirement in preclinical toxicology and nutritional supplement analysis.[\[1\]\[2\]\[6\]](#)

Objective: To separate eight key selenium compounds: selenite [Se(IV)], selenate [Se(VI)], selenocystine (SeCys), selenourea (SeUr), selenomethionine (SeMet), selenoethionine (SeEt),

selenocystamine (SeCM), and trimethylselenonium ion (TMSe⁺).

Methodology:

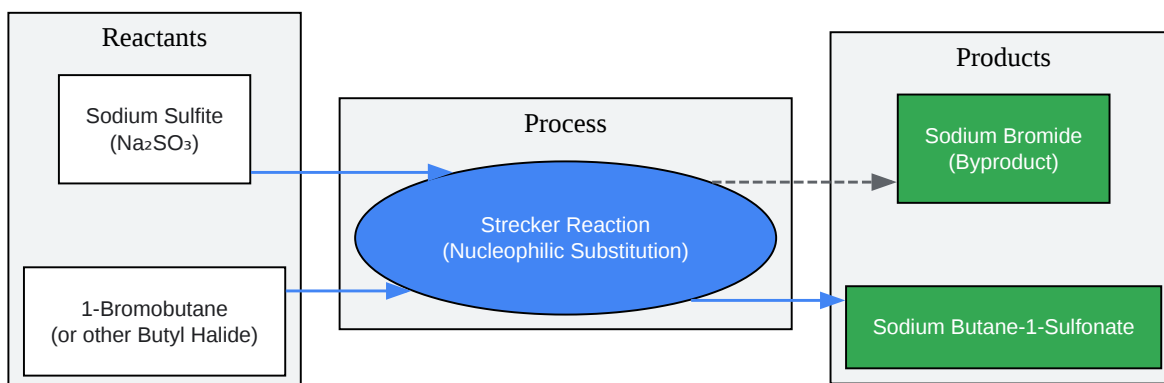
- Mobile Phase Preparation:
 - Prepare an aqueous solution containing 2.5 mM Sodium 1-butanesulfonate and 8.0 mM tetramethylammonium hydroxide (TMAOH).
 - Use high-purity water (18.2 MΩ·cm).
 - Filter the mobile phase through a 0.45 μm membrane filter before use to remove particulates.
 - Degas the mobile phase thoroughly using sonication or vacuum degassing.
- Chromatographic Conditions:
 - HPLC System: A standard HPLC system equipped with a pump, injector, column oven, and a suitable detector. For elemental speciation, an Inductively Coupled Plasma Mass Spectrometry (ICP-MS) detector is required.[\[1\]](#)[\[2\]](#)
 - Column: LiChrosorb RP-18 reversed-phase column (or equivalent C18 column).
 - Flow Rate: 1.0 mL/min.[\[1\]](#)[\[6\]](#)
 - Elution Mode: Isocratic.[\[1\]](#)[\[6\]](#)
 - Column Temperature: Maintain at a constant temperature, e.g., 40 °C, for reproducibility.[\[10\]](#)
 - Injection Volume: 20 μL.[\[1\]](#)
- Sample Preparation:
 - For nutritional supplements, dissolve the sample in the mobile phase or high-purity water.

- For biological samples like urine, filtration through a 0.45 μm membrane filter may be the only pre-treatment required.[\[1\]](#)
- Prepare standard solutions of each selenium compound in the mobile phase for calibration and peak identification.
- Execution and Analysis:
 - Equilibrate the column with the mobile phase for at least 30-60 minutes or until a stable baseline is achieved. Using ion-pairing reagents requires longer equilibration times.[\[10\]](#)
 - Inject the prepared standards and samples.
 - Monitor the elution of selenium species using the ICP-MS detector.
 - The separation of all eight species is typically achieved within 18 minutes under these conditions.[\[6\]](#)

Synthesis Pathway and Workflow Visualizations

While Sodium Butane-1-Sulfonate is commercially available, understanding its synthesis is valuable. It is commonly prepared via the Strecker reaction, which involves the reaction of an alkyl halide with a sulfite salt.[\[3\]](#)[\[4\]](#)

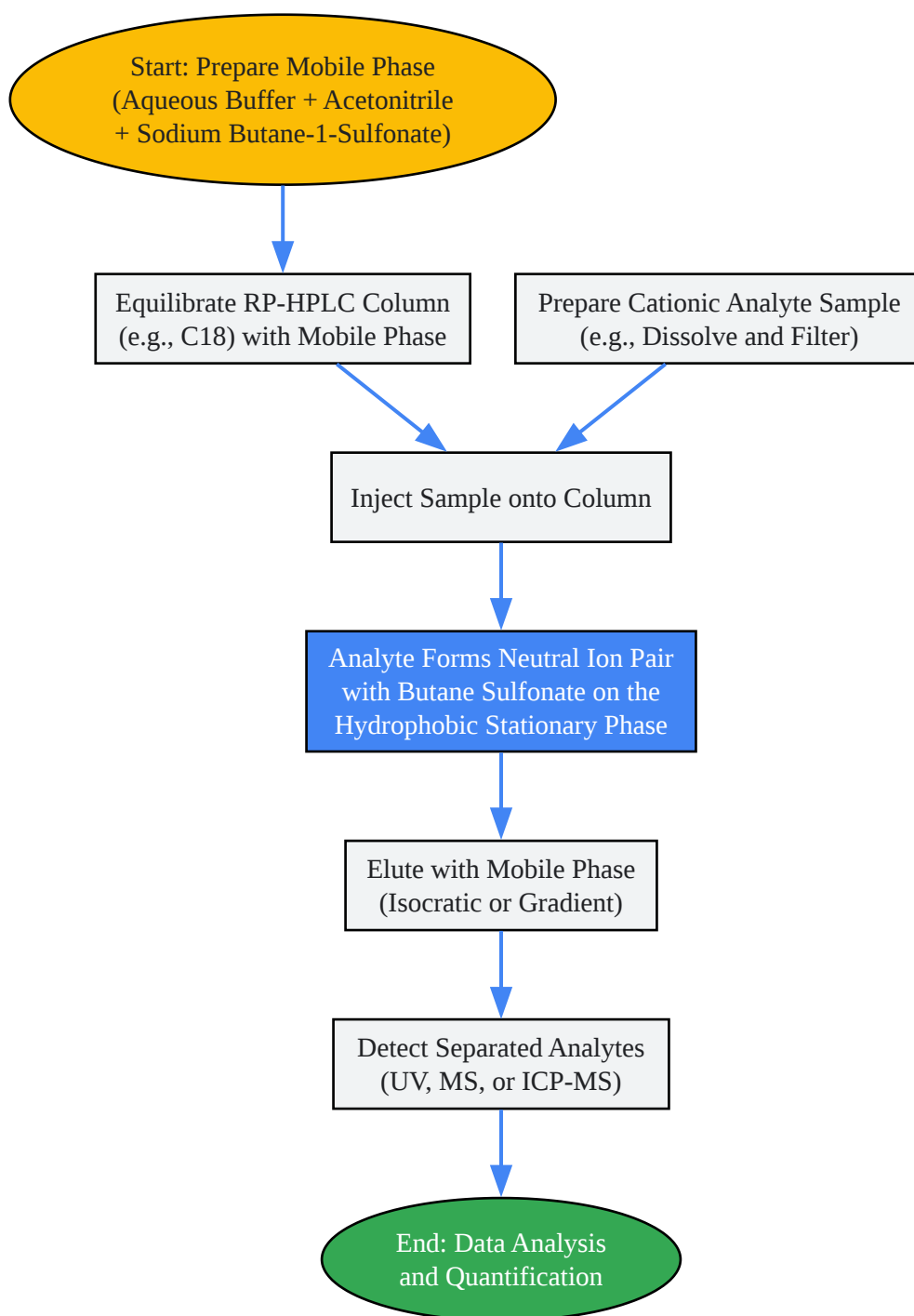
Diagram: Strecker Synthesis of Sodium Butane-1-Sulfonate



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Caption: General workflow for the Strecker synthesis of Sodium Butane-1-Sulfonate.

Diagram: Workflow for Ion-Pair Chromatography



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